

1,10-Decanediol diacrylate safety data sheet

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,10-Decanediol diacrylate

Cat. No.: B083208

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An In-Depth Technical Guide to the Safety of 1,10-Decanediol diacrylate

This technical guide provides a comprehensive overview of the safety data for **1,10-Decanediol diacrylate** (CAS No: 13048-34-5), intended for researchers, scientists, and professionals in drug development and polymer science. The document summarizes key safety information, handling procedures, and hazard classifications based on available Safety Data Sheets (SDS).

Chemical Identification and Properties

1,10-Decanediol diacrylate is a diacrylate monomer used as a cross-linking agent in polymer formulations, valued for its ability to impart flexibility, toughness, and moisture resistance.^{[1][2]} Its long aliphatic chain is a key feature, influencing its physical properties and performance in materials such as dental composites, coatings, and adhesives.^{[1][2]}

Table 1: Physical and Chemical Properties of 1,10-Decanediol diacrylate

Property	Value	Source
CAS Number	13048-34-5	[3]
Molecular Formula	C ₁₆ H ₂₆ O ₄	[3]
Molecular Weight	282.38 g/mol	[3]
Appearance	Colorless to clear yellowish liquid	[4][5]
Purity	Typically >90.0% (GC)	[1][5]
Density	0.98 g/mL	[3]
Boiling Point	>200 °C at 1013 hPa; 180-181 °C at 1-2 Torr	[3][4]
Melting/Freezing Point	2.1 - 30.7 °C	[4]
Flash Point	>110 °C	[3]
Refractive Index	1.4570 - 1.4620	[3]

| Solubility | Insoluble in water [[6] |

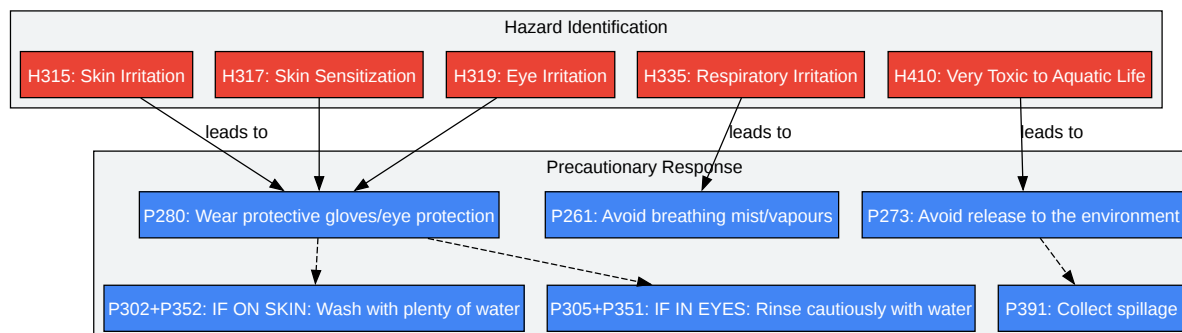
Hazard Identification and GHS Classification

1,10-Decanediol diacrylate is classified as a hazardous substance according to the Globally Harmonized System (GHS). The primary hazards include skin and eye irritation, the potential to cause allergic skin reactions, and significant toxicity to aquatic life.[1][7][8][9]

Table 2: GHS Hazard Statement Summary

Hazard Class	GHS Category	Hazard Statement	Prevalence
Skin Corrosion/Irritation	2	H315: Causes skin irritation	55.56%
Serious Eye Damage/Irritation	2	H319: Causes serious eye irritation	55.56%
Skin Sensitization	1 / 1B	H317: May cause an allergic skin reaction	44.44%
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	22.22%
Hazardous to the Aquatic Environment, Acute	1	H400: Very toxic to aquatic life	44.44%
Hazardous to the Aquatic Environment, Chronic	1	H410: Very toxic to aquatic life with long lasting effects	44.44%
Hazardous to the Aquatic Environment, Chronic	2	H411: Toxic to aquatic life with long lasting effects	22.22%

Prevalence data is aggregated from notifications to the ECHA C&L Inventory.[\[1\]](#)



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GHS Hazard and Precautionary Statement Logic

Safety Protocols and Procedures

Adherence to strict safety protocols is mandatory when handling **1,10-Decanediol diacrylate** to minimize exposure and environmental contamination.

First Aid Measures

Experimental protocols for first aid are based on immediate response to exposure.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[6] Seek immediate medical attention.[10]
- Skin Contact: Remove all contaminated clothing and shoes immediately.[6] Wash off with soap and plenty of water.[6][8] If skin irritation or a rash occurs, get medical help.[8]
- Inhalation: Move the victim to fresh air.[8] If breathing is difficult, administer oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[8]

- Ingestion: Rinse mouth with water. Do not induce vomiting.[8] Never give anything by mouth to an unconscious person and call a doctor or Poison Control Center.[8]

Personal Protective Equipment (PPE)

A comprehensive PPE protocol is required to prevent contact.

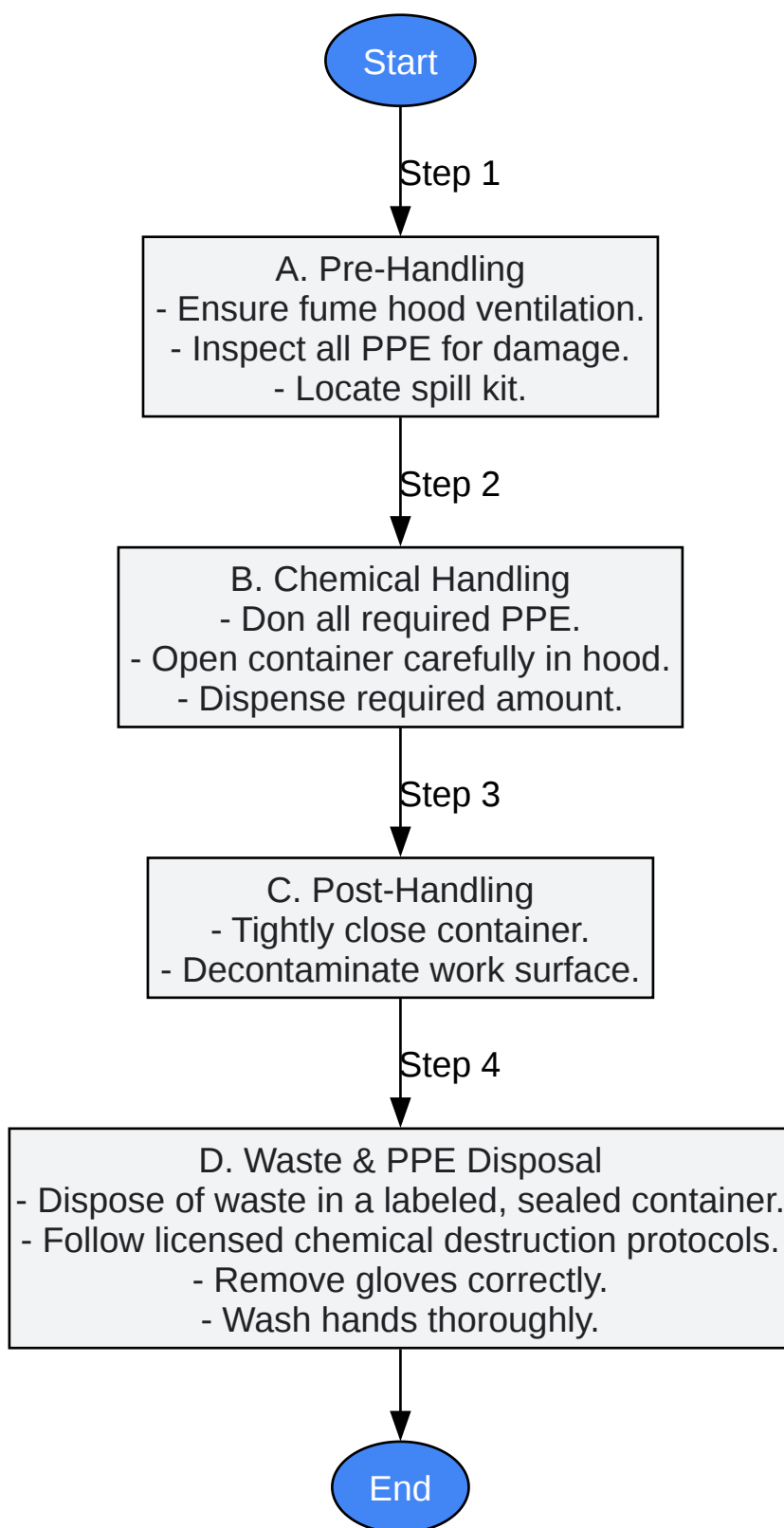
Table 3: Required Personal Protective Equipment

PPE Category	Recommended Equipment	Standard/Specification	Purpose
Eye/Face Protection	Tightly fitting safety goggles or chemical safety glasses.	EN 166 (EU) or NIOSH (US) approved.	To protect against splashes.[4][11]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). Lab coat or impervious clothing.	EN 374 (EU). Inspect prior to use.	To prevent direct skin contact.[4][11]

| Respiratory Protection | Use only in a well-ventilated area, preferably a chemical fume hood. If exposure limits are exceeded or irritation is experienced, use a full-face respirator. | NIOSH/MSHA or EN 149 approved. | To prevent inhalation of vapors or aerosols.[4][11] |

Handling, Storage, and Disposal

The following workflow outlines the necessary steps for safe management of **1,10-Decanediol diacrylate** in a laboratory setting.



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Safe Handling and Disposal Workflow

- **Handling:** Handle in a well-ventilated place, preferably a chemical fume hood.[\[4\]](#) Avoid contact with skin and eyes and prevent the formation of aerosols.[\[4\]](#) Use non-sparking, explosion-proof equipment.[\[4\]](#)
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[4\]](#) Keep away from heat, light, and incompatible materials such as oxidizing agents, acids, and polymerization initiators.[\[9\]](#)[\[12\]](#) Storage temperatures below 15°C are recommended to maintain stabilizer effectiveness.[\[1\]](#)
- **Disposal:** Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable laws.[\[8\]](#) The material may be sent to a licensed chemical destruction plant or be disposed of via controlled incineration.[\[11\]](#) Do not allow the material to enter drains or sewer systems.[\[6\]](#)[\[11\]](#)

Accidental Release Measures

The protocol for managing spills involves containment, collection, and decontamination.

- **Ensure Personal Protection:** Wear all necessary PPE as outlined in Table 3.
- **Ventilate Area:** Ensure adequate ventilation and remove all sources of ignition.[\[13\]](#)
- **Contain Spill:** Cover drains to prevent environmental release.[\[14\]](#)
- **Absorb and Collect:** Collect the spill with a suitable absorbent material (e.g., Chemizorb®).[\[9\]](#) [\[14\]](#) Place the absorbed material into a suitable, closed container for disposal.[\[10\]](#)
- **Clean Area:** Decontaminate the affected area thoroughly.

Stability and Reactivity

- **Reactivity:** The product can undergo polymerization when exposed to heat, light, or polymerization initiators like peroxides.[\[9\]](#) On intense heating, it can form explosive mixtures with air.[\[14\]](#)
- **Chemical Stability:** The chemical is stable under standard ambient conditions (room temperature) when properly stored with stabilizers.[\[14\]](#)

- Conditions to Avoid: Avoid heat, exposure to light, and exposure to air.[9]
- Incompatible Materials: Incompatible with oxidizing agents, acid chlorides, acid anhydrides, chloroformates, and reducing agents.[12]

Toxicological and Ecological Information

- Toxicological Effects: The primary toxicological concerns are irritation and sensitization. It causes skin and serious eye irritation.[1] It may also cause an allergic skin reaction and respiratory tract irritation.[1][10] The toxicological properties of the substance have not been fully investigated.[10]
- Ecological Hazards: **1,10-Decanediol diacrylate** is classified as very toxic to aquatic life, with long-lasting effects.[1][8] It should not be released into the environment, and spills must be collected.[8][9] Due to its low water solubility, it is not likely to be mobile in the environment.[6]

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- To cite this document: BenchChem. [1,10-Decanediol diacrylate safety data sheet]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b083208#1-10-decanediol-diacrylate-safety-data-sheet]

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